

Spectral Analysis of Phenylacetic Acid Derivatives: A Comparative Guide

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Compound of Interest

Compound Name: 3-Bromo-2-fluorophenylacetic acid

CAS No.: 1375964-39-8

Cat. No.: B1294249

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the spectral data for halogenated phenylacetic acid derivatives, offering insights into the expected spectral characteristics of **3-Bromo-2-fluorophenylacetic acid**. Due to the limited availability of public spectral data for **3-Bromo-2-fluorophenylacetic acid** (CAS No: 1375964-39-8)[1], this document focuses on a detailed comparison with structurally similar and commercially available alternatives: 3-Bromophenylacetic acid and 2-Fluorophenylacetic acid. The presented data, sourced from established spectral databases, serves as a valuable reference for researchers working with these and related compounds.

Comparative Spectral Data

The following tables summarize the key spectral data for the selected phenylacetic acid derivatives. This information is crucial for substance identification, purity assessment, and structural elucidation.

Table 1: ¹H NMR Spectral Data

Compound	Solvent	Chemical Shift (ppm) and Multiplicity
3-Bromophenylacetic acid	CDCl ₃	10.5 (s, 1H, COOH), 7.44 (t, J=1.8 Hz, 1H, Ar-H), 7.41 (d, J=7.8 Hz, 1H, Ar-H), 7.20 (t, J=7.8 Hz, 1H, Ar-H), 3.61 (s, 2H, CH ₂)[2]
2-Fluorophenylacetic acid	CDCl ₃	11.2 (br s, 1H, COOH), 7.35-7.25 (m, 2H, Ar-H), 7.18-7.08 (m, 2H, Ar-H), 3.70 (s, 2H, CH ₂)

Table 2: ¹³C NMR Spectral Data

Compound	Solvent	Chemical Shift (ppm)
3-Bromophenylacetic acid	CDCl ₃	176.9 (C=O), 136.2 (Ar-C), 132.5 (Ar-C), 130.4 (Ar-C), 128.1 (Ar-C), 122.7 (Ar-C), 40.6 (CH ₂)
2-Fluorophenylacetic acid	CDCl ₃	176.5 (C=O), 161.0 (d, J=245 Hz, C-F), 131.5 (d, J=4 Hz, Ar-C), 129.2 (d, J=8 Hz, Ar-C), 124.5 (d, J=4 Hz, Ar-C), 121.8 (d, J=15 Hz, Ar-C), 115.5 (d, J=22 Hz, Ar-C), 34.1 (CH ₂)

Table 3: FT-IR Spectral Data (Selected Peaks)

Compound	Technique	Wavenumber (cm ⁻¹) and Description
3-Bromophenylacetic acid	Gas Phase	~3570 (O-H stretch), ~1780 (C=O stretch), ~1200 (C-O stretch)[3]
(2-Fluorophenyl)acetic acid	Not Specified	Not readily available in searched databases[4]
3-Fluorophenylacetic acid	Capillary Cell: Melt / ATR-Neat	Data available in PubChem, specific peak values not extracted[5]

Table 4: Mass Spectrometry Data

Compound	Ionization Method	Key m/z Values and Interpretation
3-Bromophenylacetic acid	GC-MS	214/216 (M ⁺ , molecular ion with Br isotopes), 170/172 ([M-COOH] ⁺), 91 ([C ₇ H ₇] ⁺ , tropylium ion)[6]
(2-Fluorophenyl)acetic acid	GC-MS	154 (M ⁺), 109 ([M-COOH] ⁺), 96

Experimental Protocols

The data presented in this guide is typically acquired using standard analytical techniques. Below are generalized experimental protocols for each type of spectral analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectra are acquired to determine the carbon-hydrogen framework of a molecule.

- **Sample Preparation:** A small amount of the analyte (typically 5-25 mg for ^1H NMR and 50-100 mg for ^{13}C NMR) is dissolved in a deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in an NMR tube.^{[7][8]} The solution should be free of particulate matter.
- **Instrumentation:** A high-field NMR spectrometer (e.g., 300-600 MHz) is used.
- **Data Acquisition:** For ^{13}C NMR, broadband proton decoupling is commonly employed to simplify the spectrum to single lines for each unique carbon atom.^[9]
- **Referencing:** Chemical shifts are typically referenced to an internal standard, such as tetramethylsilane (TMS).^[10]

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is used to identify the functional groups present in a molecule.

- **Sample Preparation:**
 - **Liquids:** A thin film of the liquid is placed between two salt plates (e.g., KBr).
 - **Solids:** The solid can be prepared as a KBr pellet (by mixing the sample with KBr powder and pressing it into a disk) or as a mull (by grinding the sample with a mulling agent like Nujol).^[11] Alternatively, a solution can be evaporated on a salt plate.
- **Instrumentation:** An FT-IR spectrometer is used to acquire the spectrum.
- **Data Acquisition:** A background spectrum of the empty sample holder (or the solvent) is first recorded and then automatically subtracted from the sample spectrum.^[12] The spectrum is typically recorded in the mid-infrared range ($4000\text{-}400\text{ cm}^{-1}$).^[13]

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

- **Sample Introduction:** The sample is introduced into the mass spectrometer, often after separation by gas chromatography (GC-MS) or liquid chromatography (LC-MS).

- Ionization: The molecules are ionized, for example, by electron impact (EI) or electrospray ionization (ESI).[14][15] EI is a "hard" ionization technique that causes significant fragmentation, while ESI is a "soft" technique that often leaves the molecular ion intact.[16]
- Mass Analysis: The ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus m/z . [17]

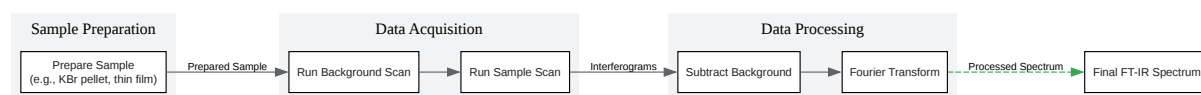
Visualizing Experimental Workflows

The following diagrams illustrate the general workflows for the key experimental techniques discussed.



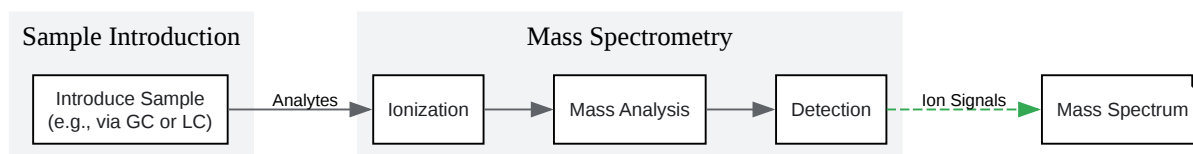
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Figure 1: General workflow for NMR spectroscopy.



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Figure 2: General workflow for FT-IR spectroscopy.



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References

- 1. cenmed.com [cenmed.com]
- 2. 3-Bromophenylacetic acid(1878-67-7) ¹H NMR spectrum [chemicalbook.com]
- 3. 3-Bromophenylacetic acid [webbook.nist.gov]
- 4. spectrabase.com [spectrabase.com]
- 5. 3-Fluorophenylacetic acid | C₈H₇FO₂ | CID 67617 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. spectrabase.com [spectrabase.com]
- 7. scribd.com [scribd.com]
- 8. NMR Sample Preparation | Chemical Instrumentation Facility [cif.iastate.edu]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. A ¹³C NMR spectrum you will want to share | Anasazi Instruments [aiinmr.com]
- 11. eng.uc.edu [eng.uc.edu]
- 12. web.mit.edu [web.mit.edu]
- 13. chem.libretexts.org [chem.libretexts.org]
- 14. fiveable.me [fiveable.me]
- 15. chem.libretexts.org [chem.libretexts.org]

- [16. rsc.org \[rsc.org\]](#)
- [17. 29.7 Mass Spectrometry \(MS\) – Organic and Biochemistry Supplement to Enhanced Introductory College Chemistry \[ecampusontario.pressbooks.pub\]](#)
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